

Spectroscopic Characterization of 5-(Iodomethyl)-2-furaldehyde: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-(Iodomethyl)-2-furaldehyde

CAS No.: 76154-40-0

Cat. No.: B12657712

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Introduction

5-(Iodomethyl)-2-furaldehyde is a key heterocyclic building block in organic synthesis, particularly valued in the development of novel pharmaceutical and agrochemical agents. Its furan scaffold, substituted with both a reactive iodomethyl group and an aldehyde, offers a versatile platform for a variety of chemical transformations. A thorough understanding of its spectroscopic properties is paramount for reaction monitoring, quality control, and structural elucidation of its downstream derivatives.

This technical guide provides an in-depth analysis of the predicted spectroscopic data for **5-(Iodomethyl)-2-furaldehyde**, including Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. In the absence of readily available, published experimental spectra for this specific molecule, this guide synthesizes data from closely related analogs and foundational spectroscopic principles to offer a robust predictive characterization.

Molecular Structure and Key Features

The structure of **5-(Iodomethyl)-2-furaldehyde** comprises a furan ring with an aldehyde group at the C2 position and an iodomethyl group at the C5 position. This arrangement dictates the electronic environment of each atom and, consequently, its spectroscopic signature.

Figure 1. Molecular structure of **5-(Iodomethyl)-2-furaldehyde**.

Mass Spectrometry (MS)

The mass spectrum of **5-(Iodomethyl)-2-furaldehyde** is predicted to exhibit a distinct fragmentation pattern, primarily influenced by the labile carbon-iodine bond.

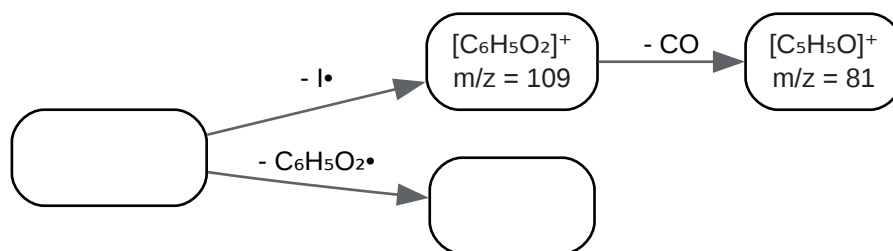
Predicted Mass Spectrometry Data

m/z	Predicted Fragment	Interpretation
236	$[\text{C}_6\text{H}_5\text{IO}_2]^+$	Molecular ion (M^+)
127	$[\text{I}]^+$	Iodine cation, resulting from the facile cleavage of the C-I bond.
109	$[\text{C}_6\text{H}_5\text{O}_2]^+$	Loss of iodine radical from the molecular ion. This is expected to be a prominent peak.
81	$[\text{C}_5\text{H}_5\text{O}]^+$	Fragmentation of the furan ring.
39	$[\text{C}_3\text{H}_3]^+$	Further fragmentation.

Interpretation:

The molecular ion peak is expected at an m/z of 236, corresponding to the molecular weight of the compound. Due to the weak C-I bond, a very prominent fragmentation pathway is the loss of the iodine atom. This would result in a significant peak at m/z 109, representing the $[\text{M}-\text{I}]^+$ fragment. Another characteristic peak would be at m/z 127, corresponding to the iodine cation itself. Further fragmentation of the furan ring would lead to smaller fragments at m/z 81 and 39.

Unlike compounds containing chlorine or bromine, iodine has only one major isotope, so no significant M+2 peak is expected.



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Figure 2. Predicted mass fragmentation pathway for **5-(Iodomethyl)-2-furaldehyde**.

Infrared (IR) Spectroscopy

The IR spectrum will be dominated by absorptions from the aldehyde and the furan ring, with a characteristic band for the C-I bond.

Predicted Infrared Spectroscopy Data

Wavenumber (cm^{-1})	Intensity	Assignment
~3120	Medium	C-H stretching (furan ring)
~2850, ~2750	Weak-Medium	C-H stretching (aldehyde)
~1675	Strong	C=O stretching (aldehyde)
~1570, ~1460	Medium	C=C stretching (furan ring)
~1020	Strong	C-O-C stretching (furan ring)
~500-600	Medium	C-I stretching

Interpretation:

The most prominent peak in the IR spectrum is expected to be the strong C=O stretch of the aldehyde group, appearing around 1675 cm^{-1} . The C-H stretching vibrations of the furan ring will likely be observed around 3120 cm^{-1} . The aldehyde C-H stretch typically shows two

weaker bands around 2850 cm^{-1} and 2750 cm^{-1} . The characteristic C=C stretching vibrations of the furan ring are predicted to appear in the $1570\text{-}1460\text{ cm}^{-1}$ region. A strong absorption around 1020 cm^{-1} is characteristic of the C-O-C stretching of the furan ring. The C-I stretching vibration is expected in the lower frequency region, typically between 500 and 600 cm^{-1} .^{[1][2]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectra provide detailed information about the hydrogen and carbon framework of the molecule.

^1H NMR Spectroscopy

Predicted ^1H NMR Data (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~9.65	Singlet	1H	H-aldehyde
~7.30	Doublet	1H	H-3
~6.50	Doublet	1H	H-4
~4.50	Singlet	2H	$-\text{CH}_2\text{I}$

Interpretation:

The aldehyde proton is the most deshielded and is expected to appear as a singlet far downfield, around 9.65 ppm. The two protons on the furan ring, H-3 and H-4, will appear as doublets due to coupling with each other. H-3, being adjacent to the electron-withdrawing aldehyde group, is expected to be more deshielded (~7.30 ppm) than H-4 (~6.50 ppm). The protons of the iodomethyl group ($-\text{CH}_2\text{I}$) are expected to appear as a singlet around 4.50 ppm. The chemical shift is influenced by the electronegativity of the iodine atom.

^{13}C NMR Spectroscopy

Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~178	C=O (aldehyde)
~158	C-5
~153	C-2
~125	C-3
~112	C-4
~5	-CH ₂ I

Interpretation:

The carbonyl carbon of the aldehyde will be the most downfield signal, predicted around 178 ppm. The furan ring carbons attached to substituents (C-2 and C-5) will be more deshielded than the other two (C-3 and C-4). C-5, attached to the iodomethyl group, is expected around 158 ppm, while C-2, attached to the aldehyde, is predicted around 153 ppm. The C-3 and C-4 carbons are expected to appear at approximately 125 ppm and 112 ppm, respectively. The carbon of the iodomethyl group (-CH₂I) will be significantly shielded due to the "heavy atom effect" of iodine and is predicted to appear at a very upfield chemical shift, around 5 ppm.

Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data described above. Instrument parameters should be optimized for the specific sample and equipment used.

Mass Spectrometry (Electron Ionization - EI)

- **Sample Preparation:** Dissolve a small amount of **5-(Iodomethyl)-2-furaldehyde** in a volatile organic solvent (e.g., methanol or dichloromethane).
- **Instrumentation:** Introduce the sample into the mass spectrometer via a direct insertion probe or a gas chromatograph inlet.
- **Data Acquisition:** Use a standard electron ionization energy of 70 eV. Acquire the mass spectrum over a mass range of m/z 30-300.

Infrared Spectroscopy (Attenuated Total Reflectance - ATR)

- Sample Preparation: Place a small amount of the solid **5-(Iodomethyl)-2-furaldehyde** directly onto the ATR crystal.
- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition: Acquire the spectrum over the range of 4000-400 cm^{-1} . Co-add 16-32 scans to improve the signal-to-noise ratio.

Nuclear Magnetic Resonance Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **5-(Iodomethyl)-2-furaldehyde** in ~0.6 mL of deuterated chloroform (CDCl_3) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0.00 ppm).
- Instrumentation: Use a high-field NMR spectrometer (e.g., 500 MHz).
- Data Acquisition:
 - ^1H NMR: Acquire a one-dimensional proton spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans will be necessary due to the lower natural abundance of ^{13}C .

Conclusion

This technical guide provides a detailed predictive analysis of the mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy data for **5-(Iodomethyl)-2-furaldehyde**. By leveraging data from analogous structures and fundamental spectroscopic principles, this guide offers researchers and drug development professionals a valuable resource for the identification and characterization of this important synthetic intermediate. The provided protocols serve as a starting point for obtaining high-quality experimental data.

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- To cite this document: BenchChem. [Spectroscopic Characterization of 5-(Iodomethyl)-2-furaldehyde: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12657712/docs#spectroscopic-characterization-of-5-iodomethyl-2-furaldehyde-a-technical-guide-for-researchers>]

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